

Topaz vs. Template-Based Picking in Cryo-EM: A Comparative Guide

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Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169500*

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In the rapidly advancing field of cryogenic electron microscopy (cryo-EM), the accurate and efficient selection of single particles from micrographs is a critical determinant of the final resolution and quality of 3D reconstructions. This guide provides an objective comparison between two prominent particle picking methodologies: the deep learning-based approach of **Topaz** and the conventional template-based picking method. This analysis is intended for researchers, scientists, and drug development professionals seeking to optimize their cryo-EM data processing workflows.

At a Glance: Key Differences

Feature	Topaz	Template-Based Picking
Underlying Principle	Deep Learning (Convolutional Neural Network)	Cross-correlation
Input Requirement	Sparsely labeled particles for training	Representative 2D class averages or manual picks as templates
Automation Level	High, with initial training	Semi-automated, requires template generation
Bias	Reduced, less prone to "template bias"	Potential for "template bias," favoring particles similar to the templates
Performance with Challenging Data	Effective for small, non-globular, and aggregated particles	May struggle with novel views or heterogeneous samples
False Positive Rate	Generally low	Can be high, requiring extensive 2D classification cleanup

Quantitative Performance Comparison

The following table summarizes the performance of **Topaz** compared to template-based picking and another common method, Difference of Gaussians (DoG), on a challenging Toll-like receptor dataset. The data highlights **Topaz**'s ability to yield a higher resolution structure with a greater number of particles.

Method	Final Resolution (Å)	Sphericity	Initial Particle Count	Final Particle Count (after 2D classification)	False Positive Rate
Topaz	3.70	0.731	1,010,937	1,006,089	0.5%
Template-Based	3.92	0.706	-	-	-
DoG	3.86	0.652	-	-	-

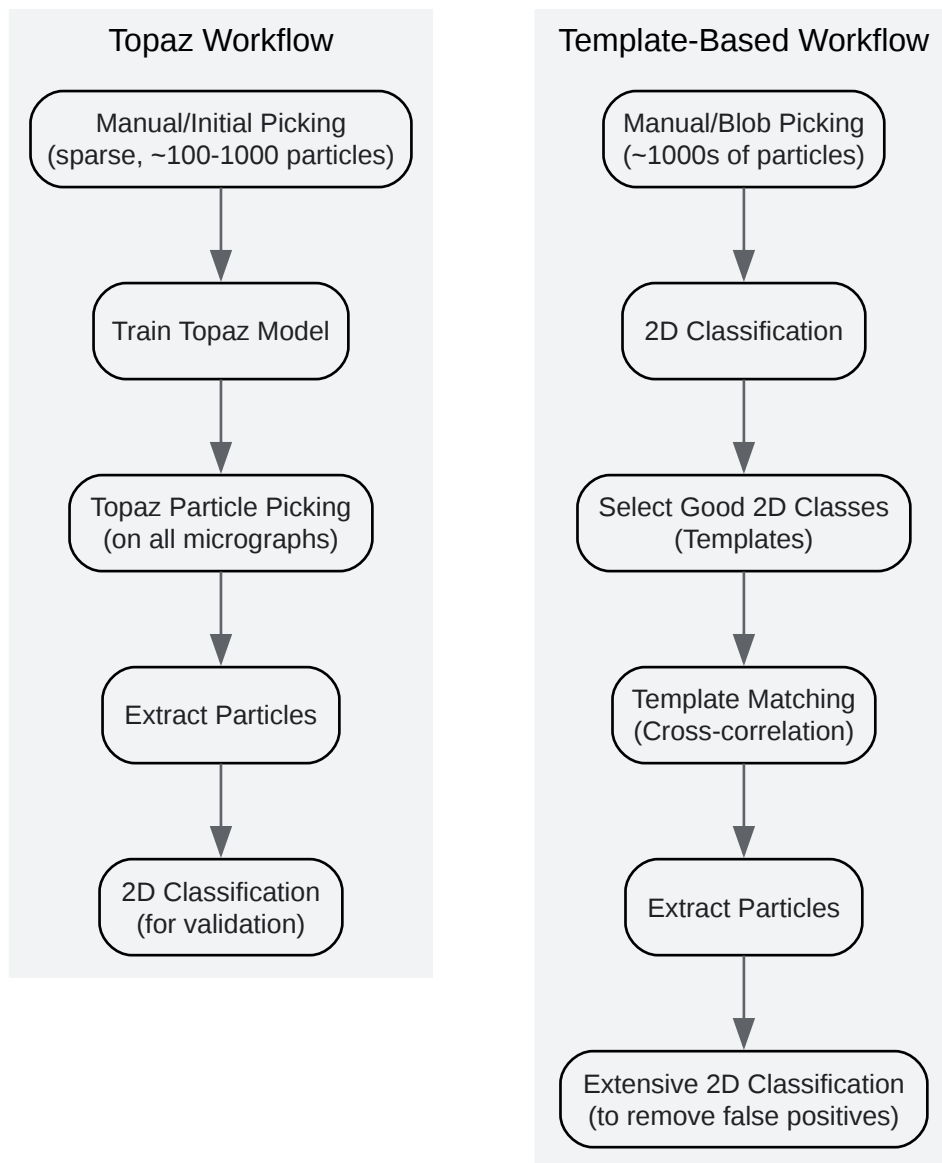
Data sourced from a study on a Toll receptor dataset[1]. The initial and final particle counts and false positive rate for Template-Based and DoG methods were not explicitly provided in the same manner as for **Topaz** in the source.

Further studies comparing **Topaz** to other deep-learning methods like crYOLO and CryoSegNet have shown that **Topaz** exhibits a high recall rate, meaning it is effective at identifying true particles, though it may also pick more false positives compared to some other AI-based pickers[2][3]. Specifically, on one dataset, **Topaz** achieved an average precision of 0.704 and a recall of 0.802[2][3].

Experimental Workflows

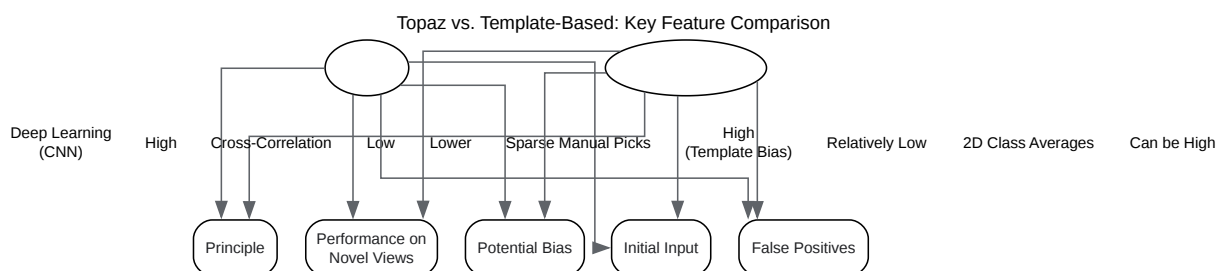
The following diagrams illustrate the general experimental workflows for both **Topaz** and template-based particle picking.

Cryo-EM Particle Picking Workflows



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*A comparison of the general workflows for **Topaz** and template-based particle picking.*



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*A logical diagram comparing the core attributes of **Topaz** and template-based picking.*

Detailed Experimental Protocols

Topaz Particle Picking Protocol (within CryoSPARC)

This protocol outlines the key steps and parameters for using **Topaz** within the CryoSPARC environment.

- Initial Particle Picking for Training:
 - Manually pick a small, representative set of particles (e.g., 100-1,000) from a few micrographs. The goal is to capture various particle orientations.
- **Topaz** Training (**Topaz** Train job):
 - Inputs: Provide the manually picked particle coordinates and the corresponding micrographs.
 - Key Parameters:
 - Path to **Topaz** Executable: Specify the installation path of the **Topaz** executable.
 - Downsampling Factor: It is highly recommended to downsample micrographs to reduce memory usage and improve performance. A factor of 16 is suggested for a K2 super-

resolution dataset[4].

- Expected Number of Particles: Provide an estimate of the average number of particles per micrograph. An accurate estimate is crucial for optimal performance[4].
- Number of Epochs: This determines the number of training iterations over the entire dataset. The job will automatically select the model from the epoch with the highest precision[4].
- Minibatch Size: The number of training examples used in each batch. Smaller values can improve accuracy but increase training time[4].
- Learning Rate: Controls the step size for model weight updates during training[4].
- Particle Extraction (**Topaz** Extract job):
 - Inputs: Use the trained **Topaz** model and all the micrographs from which you want to pick particles.
 - Particle Extraction Parameters:
 - Picking Threshold: This value determines the cutoff score for a potential particle to be selected. The **topaz** precision_recall_curve command can be used to help choose an optimal threshold.
 - Radius: Defines the pixel radius around a picked coordinate to be considered a positive hit, which can help in data augmentation[5].
- Downstream Processing:
 - The extracted particle coordinates are then used for particle extraction from the micrographs, followed by 2D and 3D classification to obtain the final 3D reconstruction.

Template-Based Picking Protocol (within RELION)

This protocol describes a typical workflow for template-based particle picking using RELION.

- Initial Particle Picking:

- Manually pick several hundred to a few thousand particles from a small number of representative micrographs[6][7]. Alternatively, an automated "blob" or Laplacian-of-Gaussian (LoG) picker can be used to generate an initial set of particles[8][9].
- 2D Classification to Generate Templates:
 - Perform 2D classification on the initially picked particles to generate high-quality 2D class averages. These averages will serve as templates for the automated picking.
- Template Selection:
 - Manually inspect the 2D class averages and select a subset of high-quality, representative classes to be used as templates.
- Automated Particle Picking (Auto-picking job):
 - Inputs: Provide the selected 2D class averages as templates and the full set of micrographs.
 - Key Parameters:
 - Pick Threshold: This is a critical parameter that sets the cross-correlation cutoff for a region to be considered a particle. A lower threshold will pick more particles but also more false positives.
 - Minimum Inter-particle Distance: This parameter prevents picking overlapping particles and is typically set to a value slightly less than the particle diameter.
 - Mask Diameter: Defines the size of the circular mask applied to the templates and the micrograph regions during cross-correlation.
- Particle Extraction and 2D Classification Cleanup:
 - Extract the coordinates from the auto-picking job.
 - Due to the potential for a high number of false positives, it is crucial to perform extensive 2D classification on the extracted particles to remove "junk" particles before proceeding to 3D reconstruction.

Conclusion

Both **Topaz** and template-based picking are powerful methods for particle selection in cryo-EM. Template-based picking is a well-established method that can be effective, particularly for well-behaved, globular particles. However, it is susceptible to template bias and often requires significant manual intervention for template generation and false positive removal.

Topaz, leveraging the power of deep learning, offers a more automated and often more accurate alternative. Its ability to be trained on sparsely labeled data reduces the initial manual effort, and it has demonstrated superior performance in picking challenging particles and achieving higher-resolution reconstructions with a lower false-positive rate in some cases^[1]. While **Topaz** may have a higher recall and potentially pick more false positives than some other AI-based methods, its overall performance and reduced bias make it a compelling choice for many cryo-EM projects. The choice between these methods will ultimately depend on the specific characteristics of the dataset, the available computational resources, and the user's familiarity with the respective workflows.

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